Technical Monograph: -Isocupreidine (-ICD)

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Compound of Interest

Compound Name:	*beta-Isocupreidine*
CAS No.:	*253430-48-7*
Cat. No.:	*B1254370*

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Class: Bifunctional Cinchona Alkaloid Organocatalyst CAS: 253430-48-7 Primary Application: Enantioselective Morita-Baylis-Hillman (MBH) and aza-MBH Reactions[1][2][3][4]

Executive Summary

-Isocupreidine (

-ICD) represents a pinnacle of "privileged structure" engineering in asymmetric organocatalysis.[2][4] Derived from the natural alkaloid Quinidine,

-ICD is distinguished by a rigid oxazatwistane framework formed by the intramolecular cyclization of the vinyl group with the C9-hydroxyl.[2][4]

Unlike its parent alkaloids (Quinine/Quinidine), which suffer from conformational flexibility,

-ICD locks the active site into a rigid geometry.[2][4] This structural constraint, combined with a C6'-phenolic hydroxyl group (Brønsted acid) and a quinuclidine nitrogen (Lewis base), creates a highly effective bifunctional catalyst.[2][4] It is the gold standard for promoting asymmetric aza-Morita-Baylis-Hillman reactions, particularly those involving activated acrylates and imines.[2][4]

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Molecular Architecture & Physicochemical Profile[2][4][5]

The efficacy of

-ICD stems from the rigidification of the Cinchona skeleton.[2][4][5] Standard Cinchona alkaloids possess a flexible C8–C9 bond, allowing rotation that can erode enantioselectivity.[2][4][5]

-ICD circumvents this via the formation of a cyclic ether (3

,9-epoxy bridge).[2][4]

Key Structural Features

Feature	Chemical Nature	Mechanistic Function
Quinuclidine Nitrogen	Tertiary Amine	Lewis Base / Nucleophile: Initiates the reaction by attacking the Michael acceptor (e.g., acrylate).[2][4]
C6'-Phenolic -OH	Brønsted Acid	H-Bond Donor: Activates the electrophile (imine/aldehyde) and stabilizes the transition state.[2][4]
3 ,9-Epoxy Bridge	Cyclic Ether	Conformational Lock: Restricts rotation of the quinuclidine ring, creating a defined chiral pocket.[2][4]
C9-Stereocenter	Chiral Carbon	Stereocontrol: The (9S) configuration directs the absolute stereochemistry of the product.[2][4]

Physicochemical Properties[2][4][5][6]

- Formula:

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- Molecular Weight: 310.40 g/mol [2][4][5][6]
- Appearance: White to pale yellow crystalline solid[2][4][5]
- Melting Point: 258–260 °C[2][4][5]
- Solubility: Soluble in DMSO, MeOH, CHCl3; sparingly soluble in non-polar hydrocarbons.[2][4][5]

Synthetic Pathway (The Hatakeyama Protocol)[2][5]

The synthesis of

-ICD is a classic example of semi-synthesis from the natural product Quinidine.[2][4][5] The transformation requires two critical phases: rigidification (cyclization) and activation (demethylation).[2][4][5]

Synthesis Logic

- Cyclization: Quinidine is treated with hydrobromic acid.[2][4][5] The vinyl group participates in an intramolecular attack on the C9 position (or vice versa via intermediates), forming the cyclic ether "beta-isocinquinidine."[2][4]
- Demethylation: The methoxy group at C6' is cleaved to reveal the free phenolic hydroxyl, which is essential for hydrogen bonding.[2][4][5]

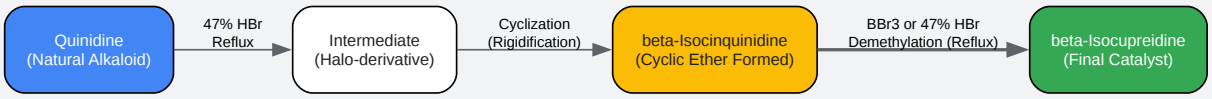

Figure 1: Semi-synthesis of beta-Isocupreidine from Quinidine.

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[2][4][5]

Mechanistic Paradigm: Dual Activation

The catalytic power of

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-ICD relies on a cooperative Nucleophilic-Acidic mechanism.[2][4] This is distinct from simple base catalysis.[2][4][5]

The Catalytic Cycle (aza-MBH Reaction)[1][2][3][8][9][10]

- Nucleophilic Attack: The quinuclidine nitrogen attacks the

  -position of the activated alkene (e.g., hexafluoroisopropyl acrylate), generating a zwitterionic enolate.[2][4][5]

- Electrophile Activation: The phenolic -OH of

  -ICD forms a hydrogen bond with the imine nitrogen (or aldehyde oxygen), increasing its electrophilicity and positioning it spatially.[2][4]

- C-C Bond Formation: The enolate attacks the activated imine in a stereocontrolled manner (Mannich-type step).[2][4][5]

- Proton Transfer & Elimination: An intramolecular proton transfer occurs, followed by the elimination of the catalyst (E1cB-like), releasing the chiral product and regenerating

  -ICD.[2][4]

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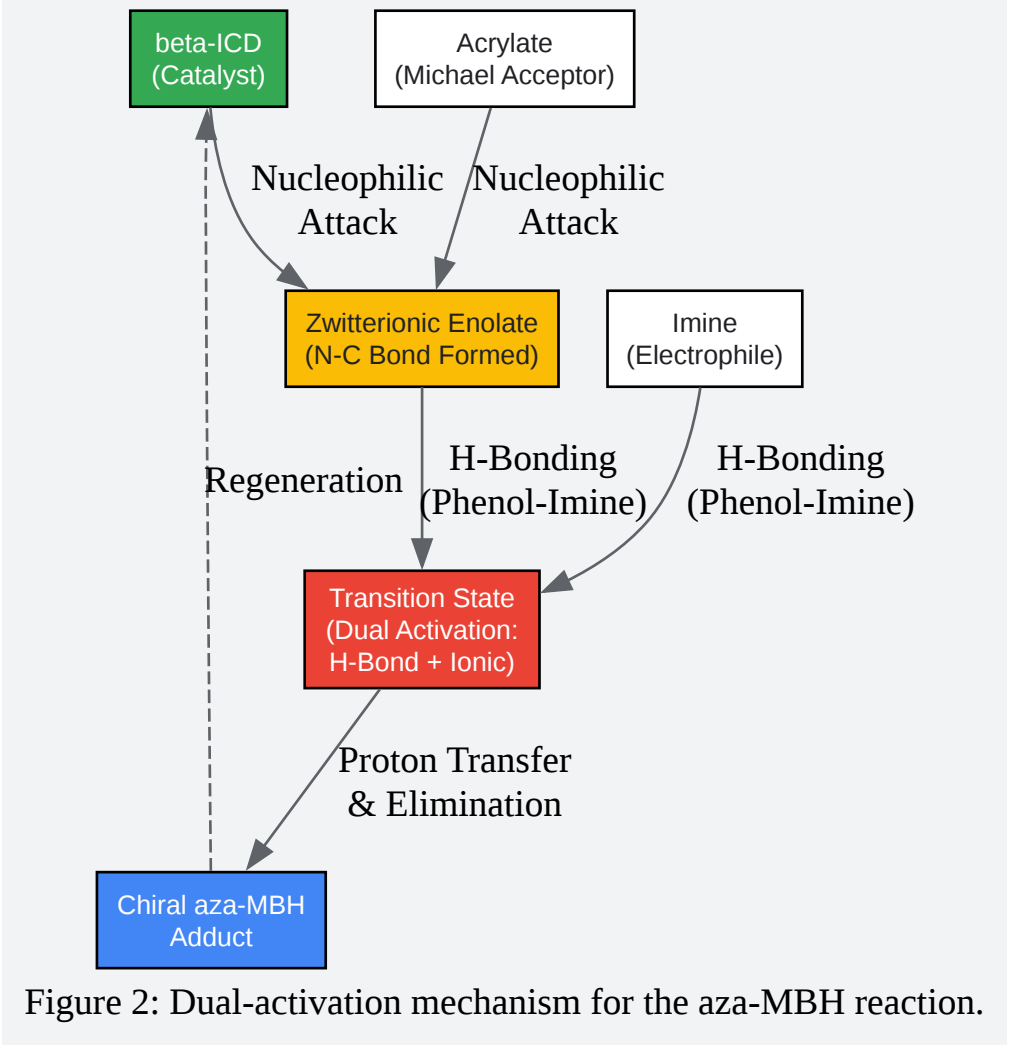

Figure 2: Dual-activation mechanism for the aza-MBH reaction.

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[2][4]

Experimental Protocols

Protocol A: Synthesis of -Isocupreidine

Based on the Hatakeyama method (J. Org.[2][4][5] Chem. / Org.[2][3][4][5][6][7][8][9][10][11][12] Lett. variants).

Safety Warning: Hydrobromic acid (HBr) is highly corrosive.[2][4][5] Boron tribromide (

) reacts violently with water.[2][4][5] Perform all steps in a fume hood.

- Cyclization:

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- Dissolve Quinidine (10.0 g, 30.8 mmol) in 47% aqueous HBr (100 mL).
- Heat the solution to reflux (approx. 126°C) and stir for 72 hours. Note: This step performs both cyclization and partial demethylation, though often a second specific demethylation step ensures high yield.[2][4]
- Cool the reaction mixture to

  .
- Basify carefully with aqueous

  or

  until pH > 10.[2][4][5]
- Extract with

  (3 x 100 mL). Dry organic layers over

  and concentrate.
- Purification: Recrystallize from ethanol/acetone to yield

  -isocinquinidine (if isolation is desired) or proceed to rigorous demethylation.[2][4][5]

- Demethylation (if required for high purity):
  - Dissolve the cyclic intermediate in dry

    under Argon.[2][4][5]
  - Add

    (1.0 M in

    , 4 equiv) dropwise at

    .[2][4]
  - Warm to Room Temperature (RT) and stir overnight.

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- Quench with

  , basify, and extract.[2][4][5]

- Final Product:

  -Isocupreidine is obtained as a solid.[2][4][5] Recrystallize from MeOH/Ether.

- QC Check:

  NMR should show the absence of the methoxy singlet (~3.9 ppm) and the presence of the phenolic proton.[2][4][5]

Protocol B: Catalytic aza-MBH Reaction

Standard procedure for the reaction of N-tosyl imines with acrylates.[2][4]

- Reagents:
  - Electrophile: N-tosyl imine (1.0 mmol).[2][4][5]
  - Nucleophile: Hexafluoroisopropyl acrylate (HFIPA) (1.2 mmol).[2][4][5] Note: HFIP esters are more reactive than methyl esters.[2][4][5]
  - Catalyst:

    -ICD (0.1 mmol, 10 mol%).[2][4][5]

  - Solvent: THF or DMF (2.0 mL).
- Procedure:
  - In a dried vial, dissolve the N-tosyl imine and

    -ICD in THF.

  - Cool the mixture to -20°C (Low temperature is crucial for enantioselectivity).
  - Add HFIPA dropwise.[2][4][5]

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- Stir at -20°C for 24–48 hours. Monitor by TLC.[2][4][5][13]
- Workup: Concentrate the solvent directly.[2][4][5]
- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc).[2][4][5]

- Expected Outcome:
  - Yield: >85%
  - ee: >90% (Typically favors the S-enantiomer for this specific setup).[2][4][5]

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